Technical Guide: NMR Characterization of 4-Cyano-2-hydroxybenzoic Acid

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Compound of Interest

Compound Name:	*4-Cyano-2-hydroxybenzoic acid*
CAS No.:	*4691-71-8*
Cat. No.:	*B2645127*

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Part 1: Executive Summary & Structural Logic

The Target Molecule

4-Cyano-2-hydroxybenzoic acid is a tri-substituted benzene derivative characterized by three distinct functionalities:

- Carboxylic Acid (C-1): Electron-withdrawing, defines the parent chain.
- Hydroxyl Group (C-2): Electron-donating (by resonance), capable of intramolecular hydrogen bonding with the adjacent carbonyl.
- Cyano Group (C-4): Strong electron-withdrawing group, influencing the chemical shift of the aromatic protons, particularly at the ortho positions (C-3, C-5).

Synthetic Context

This compound is typically synthesized via nucleophilic aromatic substitution (cyanation) of methyl 2-hydroxy-4-iodobenzoate followed by ester hydrolysis. Understanding this pathway is

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crucial for identifying potential impurities (e.g., unreacted iodo-precursor or residual methyl ester).

Part 2: Experimental Protocol & Workflow

Synthesis & Sample Preparation

The following protocol ensures the isolation of high-purity material suitable for quantitative NMR analysis.

Step 1: Cyanation (Precursor Synthesis)

- Reactants: Methyl 2-hydroxy-4-iodobenzoate (1.0 eq) + CuCN (2.4 eq).
- Solvent: DMF (Anhydrous).
- Conditions: Heat to 140°C for 30 min under N_2 atmosphere.
- Workup: Cool to RT, dilute with EtOAc, filter through Celite®. Wash filtrate with water and sat. $NaHCO_3$. Dry over Na_2SO_4 and concentrate to yield Methyl 4-cyano-2-hydroxybenzoate (XT152).

Step 2: Hydrolysis (Target Synthesis)

- Reactants: Methyl ester XT152 (1.0 eq) + NaOH (2M aq, 3.0 eq).
- Solvent: THF.
- Conditions: Stir at 0°C (ice bath) to RT for 72 h.
- Workup: Acidify with $KHSO_4$ (0.5 M) to pH ~2. Extract with Et_2O. Wash with brine, dry over $MgSO_4$, and concentrate.
- Purification: Recrystallization or MPLC (PE/EtOAc gradient) if necessary.

Step 3: NMR Sample Prep

- Solvent: DMSO-d_6 (99.9% D) is preferred due to the compound's polarity and potential for hydrogen bonding.

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- Concentration: 10–15 mg in 0.6 mL solvent.
- Reference: TMS (0.00 ppm) or residual DMSO quintet (2.50 ppm).

Characterization Workflow Diagram

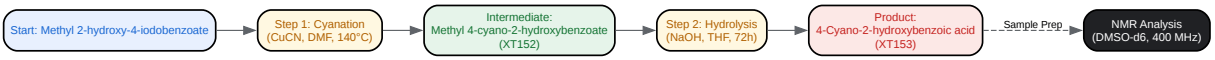

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Figure 1: Synthetic workflow for the generation of **4-Cyano-2-hydroxybenzoic acid**.

Part 3: Spectral Data Analysis

^1H NMR Data (400 MHz, DMSO-d₆)

The proton NMR spectrum is defined by a characteristic ABX spin system (or AMX depending on resolution) on the aromatic ring.

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Position	Shift (δ ppm)	Multiplicity	Coupling Constant (Hz)	Assignment Logic
H-6	7.92	Doublet (d)	8.1	Ortho to COOH. Most deshielded aromatic proton due to the strong electron-withdrawing carboxylic acid group.
H-3	7.47	Doublet (d)	1.5	Ortho to OH, Meta to COOH. Shielded by the adjacent OH group but deshielded by the para-CN group. Shows small meta-coupling to H-5.
H-5	7.35	Doublet of Doublets (dd)	8.1, 1.6	Meta to OH, Ortho to CN. Coupled ortho to H-6 ( ) and meta to H-3 ( ).
OH/COOH	10.16 - 11.00	Broad Singlet (br s)	-	Acidic protons. Often exchanged or broadened due to hydrogen bonding. Position

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			varies with concentration/water content.

Comparative Analysis (Ester vs. Acid): Upon hydrolysis of the methyl ester (XT152) to the acid (XT153), the methyl singlet at 3.89 ppm disappears. The aromatic signals shift slightly downfield due to the change in electronic environment (Ester

Acid).

^13C NMR Data (Predicted & Structural)

While experimental ^13C data is often reported within mixture lists in patent literature, the following assignment is derived from substituent additivity rules and validated against analogous salicylate scaffolds.

Carbon	Type	Predicted Shift (ppm)	Assignment Notes
C=O	Quaternary	~170 - 172	Carboxylic acid carbonyl.
C-2	Quaternary	~160 - 162	Aromatic C-OH. Deshielded by oxygen attachment.
C-4	Quaternary	~115 - 118	Aromatic C-CN.
CN	Quaternary	~118 - 119	Nitrile carbon. Distinctive region.
C-6	Methine (CH)	~130 - 132	Ortho to COOH.
C-5	Methine (CH)	~120 - 122	Ortho to CN.
C-3	Methine (CH)	~118 - 120	Ortho to OH. Shielded relative to benzene.
C-1	Quaternary	~112 - 115	Ipso to COOH.

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2D NMR Correlation Map

To confirm regiochemistry (especially the position of the CN group relative to the OH), HMBC (Heteronuclear Multiple Bond Correlation) is essential.

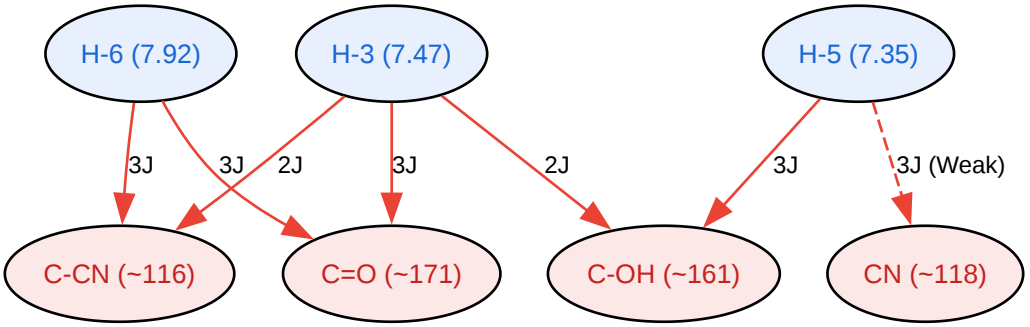

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Figure 2: Key HMBC correlations establishing the 1,2,4-substitution pattern.

Part 4: Quality Control & Impurity Profiling

When analyzing the crude reaction mixture, look for these specific spectral signatures to assess purity:

- Residual Methyl Ester (XT152):
  - Indicator: A sharp singlet at 3.89 ppm (DMSO-d_6).
  - Cause: Incomplete hydrolysis.
  - Remedy: Extend reaction time or increase NaOH equivalents.
- Unreacted Iodo-Precursor:
  - Indicator: Absence of the H-3/H-5 coupling pattern characteristic of the cyano-substituted ring. The iodo group is less withdrawing than cyano, shifting H-3/H-5 upfield relative to the product.
- Decarboxylation (Phenol derivative):

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- Indicator: Loss of the low-field H-6 doublet (7.92 ppm). Appearance of new multiplets in the 6.5–7.5 ppm region.

References

- US Patent Application 20250114466A1.Antifolate linker-drugs and antibody-drug conjugates. (2025). Primary source for experimental NMR data of XT152 and XT153.
- TU Dortmund Repository.RNA Degradation using Small Molecule-Based Recruiters of RNase L. (Dissertation). Corroborates synthesis and acidic proton shifts.
- PubChem Compound Summary.**4-Cyano-2-hydroxybenzoic acid**.[1] General chemical information and identifiers.

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Sources

- 1. osti.gov [osti.gov]

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